

2-(Trifluoromethyl)isonicotinic acid material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Trifluoromethyl)isonicotinic acid

Cat. No.: B158358

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2-(Trifluoromethyl)isonicotinic Acid: A Technical Safety Guide

This guide provides a comprehensive overview of the material safety data for **2-(Trifluoromethyl)isonicotinic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the chemical's hazards, safe handling protocols, and physical and chemical properties.

Chemical Identification and Properties

2-(Trifluoromethyl)isonicotinic acid, also known as 2-(Trifluoromethyl)-4-pyridinecarboxylic acid, is a solid, off-white crystalline powder.^{[1][2]} It is slightly soluble in water.^{[1][2]} This compound is primarily used as a reactant in the synthesis of selective RAF inhibitors for cancer research.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	131747-41-6	[1]
Molecular Formula	C7H4F3NO2	[1]
Molecular Weight	191.11 g/mol	[1]
Melting Point	217-223 °C	[1][2]
Boiling Point	338.9±42.0 °C (Predicted)	[1]
Density	1.484±0.06 g/cm3 (Predicted)	[1]
pKa	2.94±0.10 (Predicted)	[1]
Storage Temperature	Room Temperature (Recommended in a cool, dark place, <15°C)	

Hazard Identification and Safety Regulations

2-(Trifluoromethyl)isonicotinic acid is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is a warning-level hazard.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference
Hazard	H315	Causes skin irritation.	
Hazard	H319	Causes serious eye irritation.	
Precautionary	P264	Wash skin thoroughly after handling.	
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3] [4] [5]
Precautionary	P302 + P352	IF ON SKIN: Wash with plenty of water.	
Precautionary	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Precautionary	P332 + P313	If skin irritation occurs: Get medical advice/attention.	
Precautionary	P337 + P313	If eye irritation persists: Get medical advice/attention.	
Precautionary	P362 + P364	Take off contaminated clothing and wash it before reuse.	

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of **2-(Trifluoromethyl)isonicotinic acid**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE) and Handling

Researchers must use this chemical in a well-ventilated area, preferably within a chemical fume hood.[3][6][7] Standard personal protective equipment should be worn at all times. This includes:

- Eye Protection: Safety glasses or goggles.[3][6]
- Hand Protection: Chemical-resistant gloves.[3][6]
- Skin Protection: A lab coat or other protective clothing.[3][6]

During handling, it is crucial to avoid breathing in dust or fumes and prevent contact with skin and eyes.[3][6] Do not eat, drink, or smoke in the laboratory.[6] After handling, wash hands and any exposed skin thoroughly.[3][7]

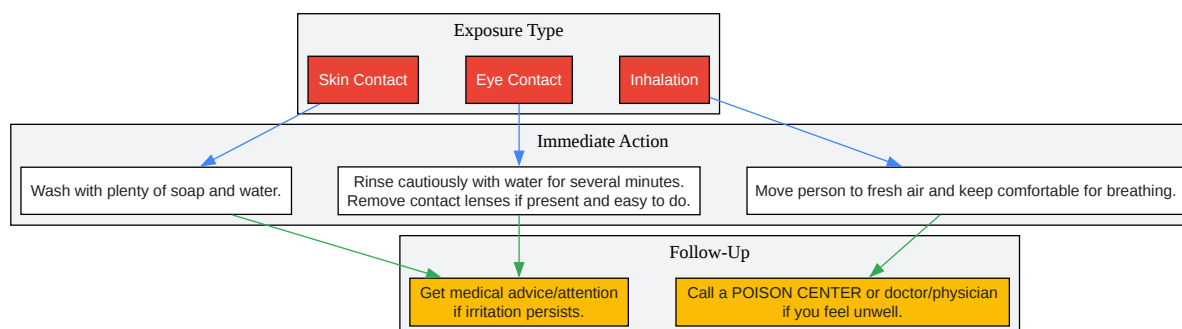


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Caption: A generalized workflow for the safe handling of chemical solids.

First Aid Measures

In the event of accidental exposure, the following first aid measures should be taken immediately.



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Caption: First aid response to accidental exposure.

Spill and Disposal Procedures

In case of a spill, avoid generating dust.[6] Use dry clean-up procedures such as sweeping or vacuuming the material into a suitable, sealed container for disposal.[6] All waste should be disposed of in accordance with local, state, and federal regulations at an approved waste disposal plant.[3]

Stability and Reactivity

2-(Trifluoromethyl)isonicotinic acid is stable under recommended storage conditions.[7] It is incompatible with strong oxidizing and reducing agents.[7] Hazardous decomposition products upon combustion include carbon oxides, nitrogen oxides (NO_x), and hydrogen fluoride.[3][4][7]

Toxicological Information

Detailed toxicological studies for **2-(Trifluoromethyl)isonicotinic acid** are not widely available. However, based on its GHS classification, it is known to cause skin and serious eye irritation. Inhalation may cause respiratory irritation.[3][4][5] The routes of exposure are inhalation, eye

contact, skin contact, and ingestion.[3][4] Symptoms of skin contact may include itching, scaling, redness, or blistering.[3][4] Eye contact can result in redness, pain, and potential severe damage.[3][4]

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- To cite this document: BenchChem. [2-(Trifluoromethyl)isonicotinic acid material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158358#2-trifluoromethyl-isonicotinic-acid-material-safety-data-sheet-msds]

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